

Application Notes and Protocols: Pgam1-IN-1 for In Vitro Assays

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Compound of Interest

Compound Name: Pgam1-IN-1

Cat. No.: B2657809

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Pgam1-IN-1 is a small molecule inhibitor of Phosphoglycerate Mutase 1 (PGAM1), a key enzyme in the glycolytic pathway. PGAM1 catalyzes the conversion of 3-phosphoglycerate (3-PG) to 2-phosphoglycerate (2-PG). In many cancer cells, PGAM1 is upregulated and plays a crucial role in coordinating glycolysis and anabolic biosynthesis to support rapid cell proliferation and tumor growth. Inhibition of PGAM1 with **Pgam1-IN-1** can lead to a decrease in glycolysis, induction of apoptosis, and suppression of tumor cell growth, making it a valuable tool for cancer research and drug development.

These application notes provide detailed protocols for utilizing **Pgam1-IN-1** in various in vitro assays to assess its biological effects on cancer cells.

Data Presentation

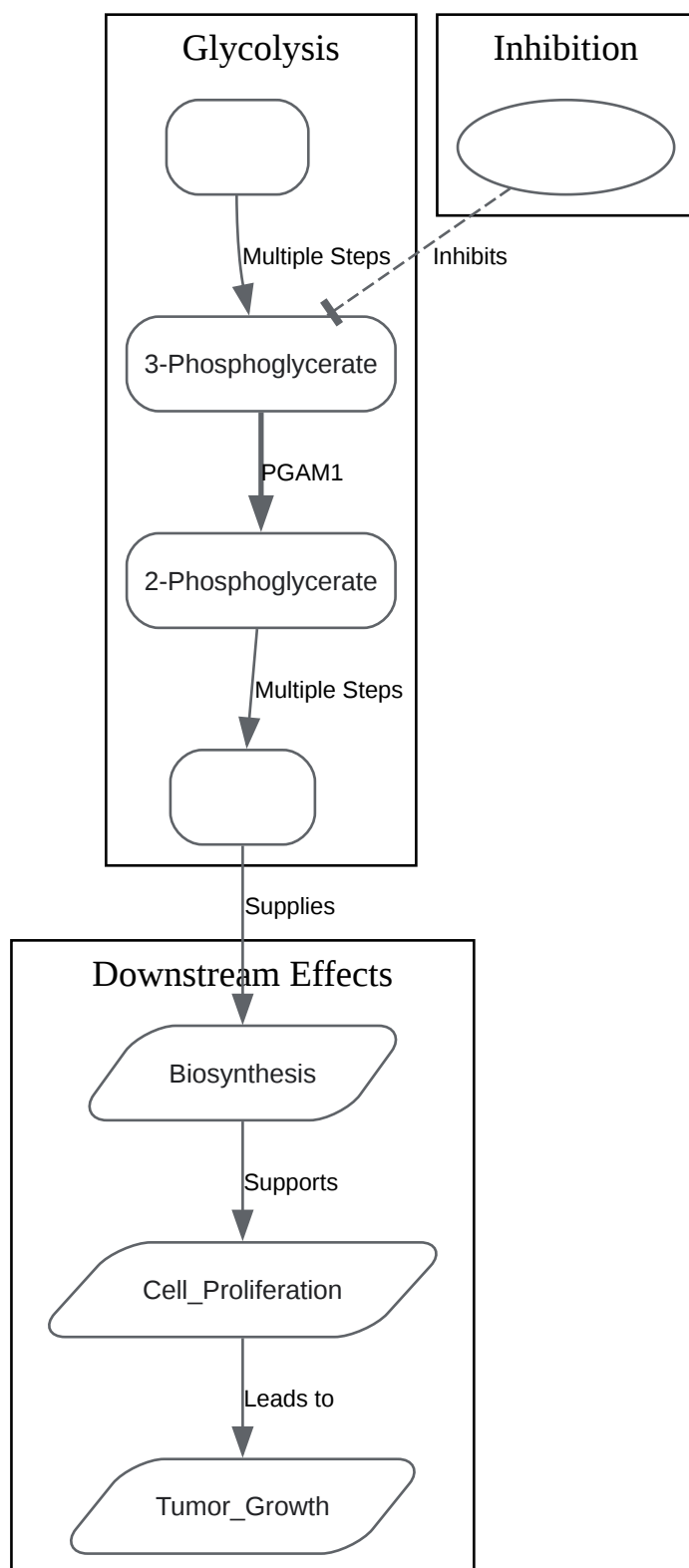
Table 1: In Vitro Efficacy of Pgam1-IN-1

Parameter	Value	Cell Line	Assay	Reference
IC50 (PGAM1 Inhibition)	6.4 μ M	-	Enzyme Inhibition Assay	[1]
IC50 (Cell Proliferation)	14.1 \pm 1.9 μ M	H1299 (Non-small cell lung carcinoma)	Cell Proliferation Assay	[1]

Note: IC50 values can vary between different cell lines and experimental conditions. It is recommended to perform a dose-response curve to determine the optimal concentration for your specific assay.

Signaling Pathways

PGAM1 is a central enzyme in glycolysis and its inhibition by **Pgam1-IN-1** has significant effects on cellular metabolism and related signaling pathways. The primary mechanism of action is the disruption of the glycolytic flux, leading to an accumulation of the substrate 3-phosphoglycerate (3-PG) and a depletion of the product 2-phosphoglycerate (2-PG). This metabolic shift impacts major signaling pathways that are often dysregulated in cancer, such as the PI3K/Akt/mTOR and Wnt/ β -catenin pathways.[\[2\]](#)[\[3\]](#)



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Caption: **Pgam1-IN-1** inhibits the conversion of 3-PG to 2-PG, disrupting glycolysis.

The inhibition of PGAM1 can also impact major oncogenic signaling pathways:

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References

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